

The Neuroprotective Potential of 9''-Methyl Salvianolate B: A Review of Current Evidence

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Compound of Interest

Compound Name: 9''-Methyl salvianolate B

Cat. No.: B10821686

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Introduction

9''-Methyl salvianolate B (MSB) is a phenolic acid compound isolated from the roots of *Salvia miltiorrhiza* (Danshen), a plant widely utilized in traditional Chinese medicine.[1][2][3] Structurally, it is a methylated derivative of salvianolate B. MSB is of interest to the biomedical research community for its potential therapeutic applications, including in the management of cardiovascular and neurodegenerative disorders.[2] The purported neuroprotective effects of MSB are thought to stem from its antioxidant and anti-inflammatory properties, though the precise mechanisms remain largely under investigation.[2] This document aims to provide a technical overview of the current state of research into the neuroprotective effects of **9''-Methyl salvianolate B**.

Current State of Research

Despite the interest in its therapeutic potential, detailed in-vitro and in-vivo studies specifically investigating the neuroprotective effects of **9''-Methyl salvianolate B** are limited in the public domain. The available information primarily consists of general descriptions of the compound and its origin.

Chemical and Physical Properties:

Property	Value
Chemical Formula	C37H32O16
Molecular Weight	732.65 g/mol
CAS Number	1167424-31-8
Source	Roots of <i>Salvia miltiorrhiza</i> Bge.[1][4]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol. [4]

Putative Mechanisms of Neuroprotection

The neuroprotective activities of phenolic compounds are often attributed to their ability to counteract oxidative stress and inflammation, two key pathological processes in many neurodegenerative diseases. While specific studies on **9''-Methyl salvianolate B** are scarce, its chemical structure suggests potential for similar mechanisms. It is hypothesized that MSB may interact with various cellular signaling pathways to modulate oxidative stress and inflammatory responses at a molecular level.[2]

Experimental Data and Protocols

A thorough review of the scientific literature reveals a significant lack of specific quantitative data and detailed experimental protocols concerning the neuroprotective effects of **9''-Methyl salvianolate B**. While commercial suppliers list the compound for research purposes, published studies detailing its efficacy in established in-vitro models (e.g., neuronal cell lines subjected to oxidative stress or excitotoxicity) or in-vivo models (e.g., animal models of stroke, Alzheimer's disease, or Parkinson's disease) are not readily available.

Consequently, it is not possible at this time to provide the requested in-depth technical guide with structured tables of quantitative data, detailed experimental methodologies, or diagrams of signaling pathways directly related to **9''-Methyl salvianolate B**.

Future Directions

The current body of evidence highlights a clear gap in the understanding of the neuroprotective potential of **9''-Methyl salvianolate B**. To elucidate its therapeutic promise, future research

should focus on:

- In-vitro characterization: Systematic evaluation of MSB's antioxidant capacity, anti-inflammatory effects in microglia and astrocytes, and its ability to protect neurons from various insults (e.g., glutamate excitotoxicity, amyloid-beta toxicity, oxidative stress).
- In-vivo studies: Assessment of MSB's efficacy in animal models of acute and chronic neurological disorders to determine its impact on behavioral outcomes, neuropathological markers, and relevant signaling pathways.
- Mechanism of action studies: Detailed investigation into the molecular targets and signaling cascades modulated by MSB to understand its precise neuroprotective mechanisms.

Conclusion

9''-Methyl salvianolate B is a natural compound with theoretical potential for neuroprotection based on its classification as a phenolic acid. However, there is a notable absence of specific scientific studies to substantiate these claims with quantitative data and mechanistic insights. The research community is encouraged to undertake rigorous investigations to explore the therapeutic utility of this compound in the context of neurodegenerative diseases. For researchers interested in the neuroprotective effects of compounds from *Salvia miltiorrhiza*, a significant body of literature exists for the related and more extensively studied compound, Salvianolic acid B.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

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References

- 1. 所有产品 | Selleck.cn [selleck.cn]
- 2. biosynth.com [biosynth.com]
- 3. *Salvia miltiorrhiza* Bge. | Manufacturer ChemFaces [chemfaces.com]

- 4. 9"-Methyl salvianolate B | CAS:1167424-32-9 | Manufacturer ChemFaces [chemfaces.com]
- 5. Neuroprotective effect of salvianolate on cerebral ischaemia-reperfusion injury in rats by inhibiting the Caspase-3 signal pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Neuroprotective effect of salvianolate lyophilized injection against cerebral ischemia in type 1 diabetic rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Salvianolate increases heat shock protein expression in a cerebral ischemia-reperfusion injury model - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Neuroprotective mechanism of salvianolic acid B against cerebral ischemia–reperfusion injury in mice through downregulation of TLR4, p-p38MAPK, p-JNK, NF-κB, and IL-1β - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Salvianolic Acid B Attenuates Toxin-Induced Neuronal Damage via Nrf2-Dependent Glial Cells-Mediated Protective Activity in Parkinson's Disease Models | PLOS One [journals.plos.org]
- 10. Pro-angiogenic activity of salvianolate and its potential therapeutic effect against acute cerebral ischemia - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Salvianolic Acid B: A Review of Pharmacological Effects, Safety, Combination Therapy, New Dosage Forms, and Novel Drug Delivery Routes - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Frontiers | Role of salvianolic acid B in the treatment of acute ischemic stroke: a systematic review and meta-analysis of animal models [frontiersin.org]
- 13. Neuroprotective mechanism of salvianolic acid B against cerebral ischemia-reperfusion injury in mice through downregulation of TLR4, p-p38MAPK, p-JNK, NF-κB, and IL-1β - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Current Progress of Research on Neurodegenerative Diseases of Salvianolic Acid B - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Mechanism of salvianolic acid B neuroprotection against ischemia/reperfusion induced cerebral injury - PubMed [pubmed.ncbi.nlm.nih.gov]
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